

Acrolein dimethyl acetal CAS number and molecular structure

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Compound of Interest

Compound Name: *Acrolein dimethyl acetal*

Cat. No.: *B1329541*

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Acrolein Dimethyl Acetal: A Comprehensive Technical Guide

CAS Number: 6044-68-4

Molecular Formula: $C_5H_{10}O_2$

This technical guide provides an in-depth overview of **acrolein dimethyl acetal**, a valuable chemical intermediate for researchers, scientists, and drug development professionals. The document details its chemical and physical properties, experimental protocols for its synthesis and key reactions, and delves into the biological significance of its parent compound, acrolein, in cellular signaling pathways.

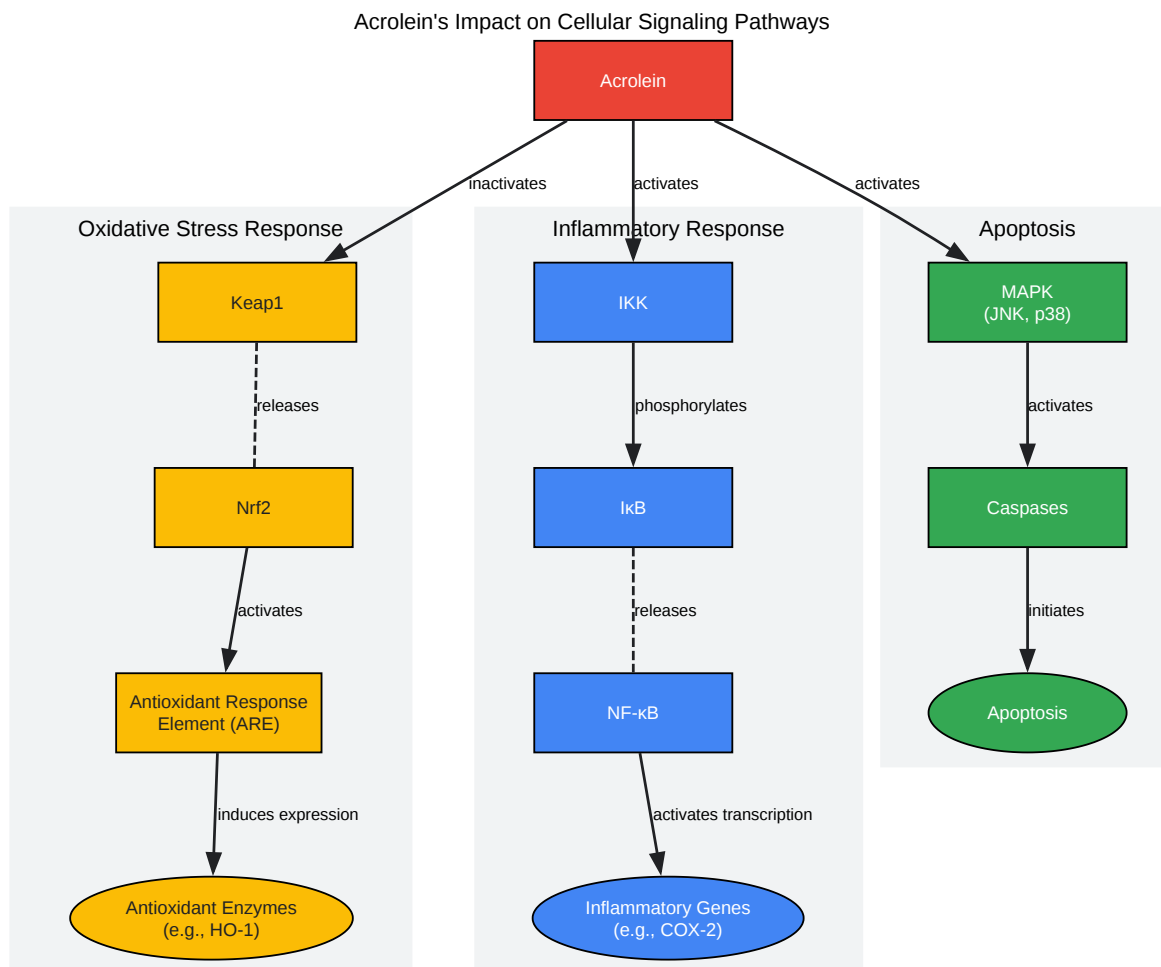
Core Chemical and Physical Properties

Acrolein dimethyl acetal, also known as 3,3-dimethoxy-1-propene, is a colorless, transparent liquid with a pungent odor.[1][2] It serves as a stable precursor to the highly reactive and volatile compound, acrolein.[3] A summary of its key quantitative properties is presented in Table 1.

Property	Value	Reference(s)
CAS Number	6044-68-4	[1][4][5][6]
Molecular Formula	C ₅ H ₁₀ O ₂	[6][7]
Molecular Weight	102.13 g/mol	[6][8][9]
Appearance	Colorless transparent liquid	[1][7]
Odor	Pungent	[1]
Density	0.862 g/mL at 25 °C	[8]
Boiling Point	89-90 °C	[8]
Refractive Index	1.395 (at 20 °C)	[8]
Flash Point	-2.78 °C	[4]
Solubility	Miscible with most organic solvents, slightly soluble in water.	[4]
Linear Formula	H ₂ C=CHCH(OCH ₃) ₂	[8]
SMILES	COC(OC)C=C	[8]
InChI	1S/C5H10O2/c1-4-5(6-2)7-3/h4-5H,1H2,2-3H3	[8]

Molecular Structure

The molecular structure of **acrolein dimethyl acetal** features a terminal double bond and a dimethyl acetal functional group. This structure is key to its utility as a synthetic building block.



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